

Technical Support Center: Sulfo-Cy7.5 Dicarboxylic Acid Labeled Proteins

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Compound of Interest

Compound Name: Sulfo-Cy7.5 dicarboxylic acid

Cat. No.: B15137910

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability of proteins labeled with **Sulfo-Cy7.5 dicarboxylic acid**. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: How should I store the unconjugated **Sulfo-Cy7.5 dicarboxylic acid** dye?

A: Proper storage of the unconjugated dye is crucial for maintaining its reactivity and fluorescence properties. It is recommended to store the dye at -20°C in the dark and under desiccated conditions.^{[1][2][3][4]} When stored correctly, the dye is stable for up to 24 months from the date of receipt.^{[1][2][4]} For transportation or short periods, the dye is stable at room temperature for up to three weeks.^{[1][2][4]}

Q2: What are the recommended storage conditions for my Sulfo-Cy7.5 labeled protein?

A: The stability of the labeled conjugate depends on the protein itself. However, general guidelines are to store the labeled protein for the short-term at 4°C and for long-term storage at -20°C or -80°C.^[5] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to divide the labeled protein solution into smaller, single-use aliquots.^[5]

Q3: What factors can affect the long-term stability and fluorescence of my labeled protein?

A: Several factors can impact the stability of your conjugate:

- **Temperature:** Elevated temperatures can lead to protein denaturation and dye degradation. Long-term storage should be at -20°C or below.[\[5\]](#)
- **Light Exposure:** Cyanine dyes, including Sulfo-Cy7.5, are susceptible to photobleaching when exposed to light. Always store labeled proteins in the dark and minimize light exposure during experiments.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- **pH:** The chemical structure of cyanine dyes is generally stable between pH 4 and 10.[\[6\]](#) However, the stability of the protein itself is often the limiting factor, so maintain a pH that is optimal for your specific protein.
- **Aggregation:** The sulfonate groups on Sulfo-Cy7.5 enhance its water solubility, which helps to prevent the aggregation that can quench fluorescence.[\[7\]](#) However, high protein concentrations or suboptimal buffer conditions can still lead to aggregation.

Q4: How can I tell if my Sulfo-Cy7.5 labeled protein is degrading?

A: Signs of degradation include a decrease in fluorescence intensity over time, a shift in the absorption or emission spectra, and the appearance of protein precipitates. Regularly measuring the fluorescence of a stored aliquot can help monitor its stability.

Q5: What is the expected shelf-life of a Sulfo-Cy7.5 labeled protein?

A: The shelf-life is highly dependent on the stability of the protein being labeled. The dye itself has excellent chemical stability.[\[8\]](#) When stored properly in aliquots at -80°C and protected from light, many labeled antibodies and other stable proteins can maintain their functionality for a year or more.

Data Summary Tables

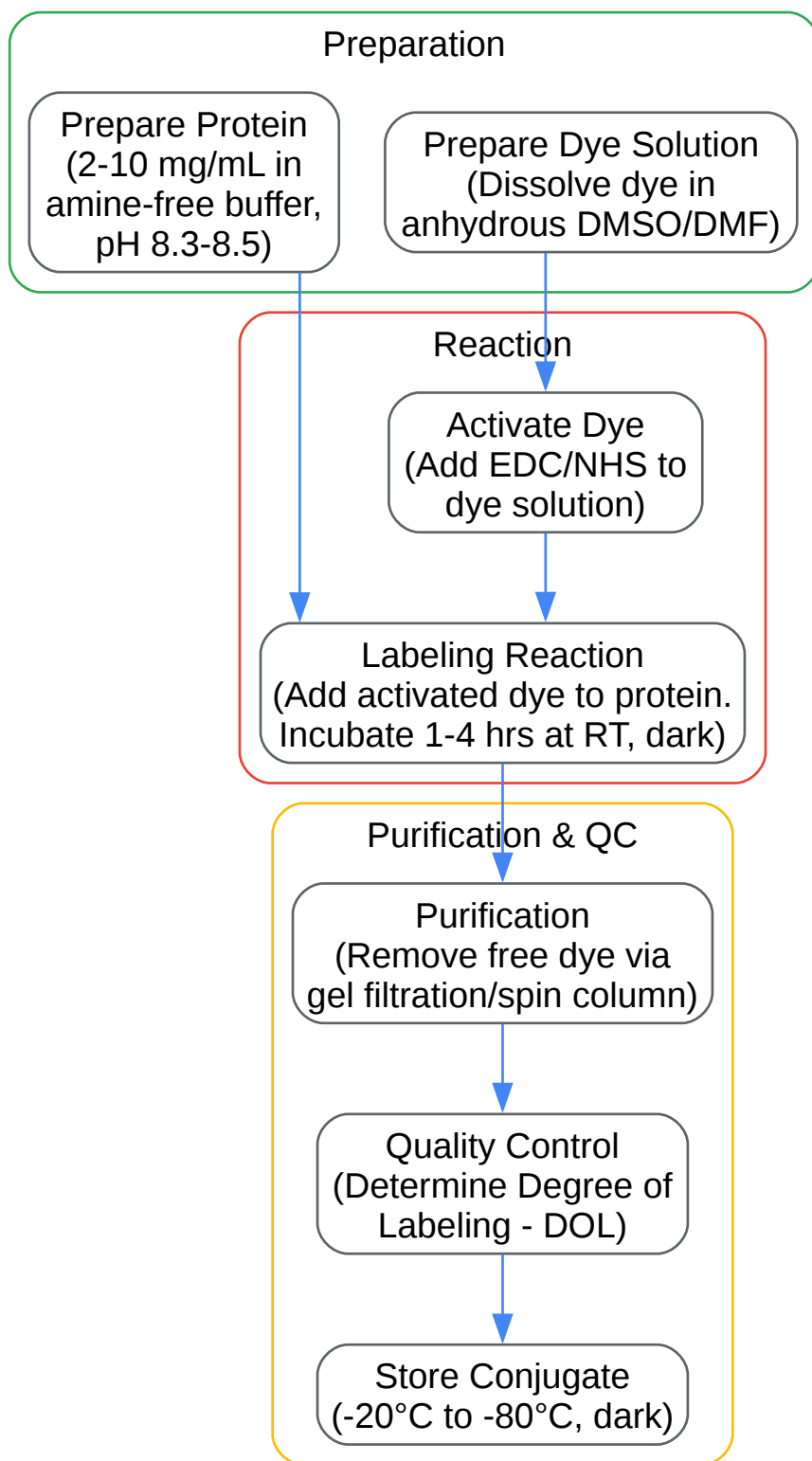
Table 1: Recommended Storage Conditions for Unconjugated **Sulfo-Cy7.5 Dicarboxylic Acid**

Parameter	Condition	Duration	Reference(s)
Temperature	-20°C	Up to 24 months	[1] [2] [4]
Room Temperature	Up to 3 weeks (for transport)	[1] [2] [4]	
Light	In the dark	Always	[1] [2] [3]
Atmosphere	Desiccated	Always	[1] [2] [3]

Table 2: Recommended Storage Conditions for Sulfo-Cy7.5 Labeled Proteins

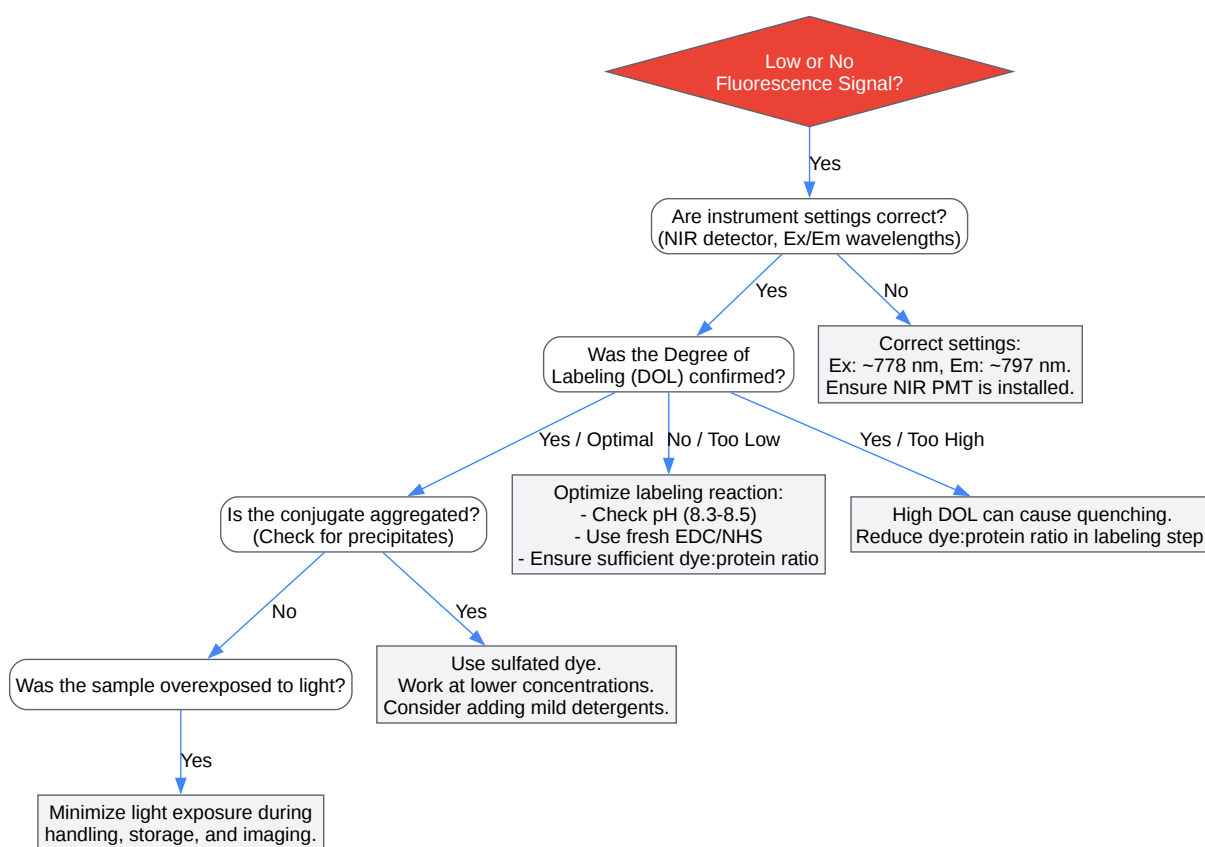
Storage Type	Temperature	Key Considerations	Reference(s)
Short-Term	4°C	For immediate use (days to a week). Protect from light.	[5]
Long-Term	-20°C to -80°C	Aliquot to avoid freeze-thaw cycles. Protect from light.	[5]

Visual Guides and Workflows



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Caption: Workflow for labeling proteins with **Sulfo-Cy7.5 dicarboxylic acid**.



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